

Strategic Assembly of Amphidinolide Q: Application Note on Fragment Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Amphidinolide Q*

Cat. No.: *B1250277*

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Executive Summary

Amphidinolide Q is a cytotoxic 12-membered macrolide isolated from the dinoflagellate *Amphidinium* sp., exhibiting potent activity against L1210 murine leukemia cells.^[1] Its structural complexity—characterized by a strained lactone ring, multiple chiral centers, and a sensitive exocyclic olefin—demands a highly convergent synthetic strategy.

This Application Note details the preparation of the two primary biosynthetic precursors: Segment A (the C1–C9

-hydroxy aldehyde fragment) and Segment B (the C10–C17 alkyl ketone fragment). Special emphasis is placed on the Kobayashi protocol, which utilizes Sharpless asymmetric epoxidation and Evans asymmetric alkylation to establish stereochemical integrity.

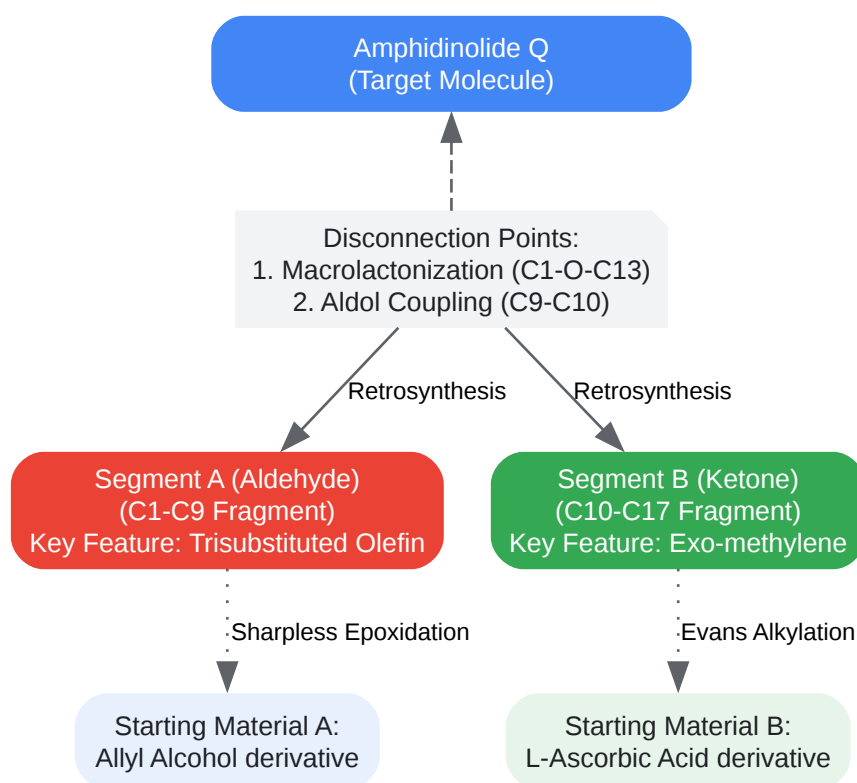
Retrosynthetic Analysis & Strategy

The convergent synthesis of **Amphidinolide Q** relies on disconnecting the macrocycle at the C1–C13 ester linkage and the C9–C10 bond. This bifurcates the molecule into two stable segments that can be coupled via a high-yielding Aldol reaction.

Key Strategic Decisions:

- Stereocontrol: The C4 stereocenter in Segment A is established via Sharpless Asymmetric Epoxidation, while the C9 center in Segment B is derived from Evans Asymmetric Alkylation.
- Olefin Geometry: The trisubstituted alkene in Segment A is constructed using a thiophenol-mediated cuprate addition to ensure E-selectivity, avoiding the poor yields associated with direct methylation.
- Exo-Methylene Installation: The terminal exo-methylene in Segment B is installed via Peterson Olefination, as traditional Wittig or Petasis reagents exhibit poor reactivity with the sterically hindered ethyl ketone moiety.[2]

Visual 1: Retrosynthetic Disconnection Map



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Figure 1: Retrosynthetic logic splitting **Amphidinolide Q** into the top-right Aldehyde (Segment A) and bottom-left Ketone (Segment B).

Protocol 1: Synthesis of Segment A (C1–C9)

Target:

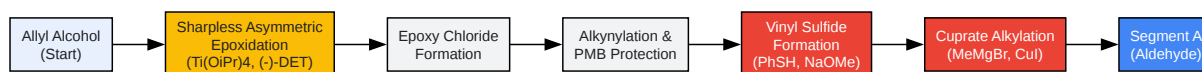
-Hydroxy Aldehyde (Compound 2) Challenge: Constructing the trisubstituted E-olefin and establishing the C4 stereocenter.

Mechanistic Insight: The Thiophenol Route

Direct methylation of the alkynyl ester precursor often results in low yields due to steric hindrance and side reactions. The optimized protocol uses a two-step sequence:

- Conjugate Addition of Thiophenol: Creates a vinyl sulfide intermediate.
- Cuprate Substitution: Reaction with methyl cuprate displaces the sulfide with a methyl group with high stereoretention, yielding the desired E-unsaturated ester.

Experimental Workflow



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Figure 2: Sequential assembly of Segment A highlighting the critical vinyl sulfide/cuprate steps. [2]

Detailed Protocol

Step 1: Sharpless Asymmetric Epoxidation

- Prepare Catalyst: To a suspension of activated 4Å molecular sieves (4.9 g) in dry CH₂Cl₂ (100 mL), add Ti(OⁱPr)₄ (14.6 mmol) and (-)-diethyl tartrate (DET, 19.5 mmol) at -25 °C.

- Reaction: Add the allylic alcohol substrate (9.73 mmol) followed by

-BuOOH (29.2 mmol). Stir overnight at -25 °C.

- Quench: Add aqueous L-(+)-tartaric acid and FeSO

·7H

O. Stir vigorously until phases separate.

- Workup: Extract with Et

O, dry over Na

SO

, and concentrate.

- Validation: Expected ee > 95%.

Step 2: E-Selective Olefin Synthesis (The Thiophenol Method)

- Vinyl Sulfide Formation: Dissolve the alkynyl ester intermediate (0.18 mmol) in MeOH. Add PhSH (0.35 mmol) and catalytic NaOMe (0.02 mmol). Stir at RT for 3 hours.^[2]
- Purification: Concentrate and purify via silica chromatography (Hexane:EtOAc 9:1) to isolate the vinyl sulfide adduct.
- Methylation:

- Prepare Me

CuLi: Suspend CuI (3.2 mmol) in THF. Add MeMgBr (6.3 mmol) dropwise at -78 °C. Warm to -30 °C for 1.5 h.

- Cool back to -78 °C. Add the vinyl sulfide substrate (0.16 mmol).
- Stir at -30 °C for 1 hour.
- Quench: Saturated NH

Cl/NH

OH.

- Result: This yields the trisubstituted E-ester (Segment A precursor) in ~87% yield.[\[2\]](#)

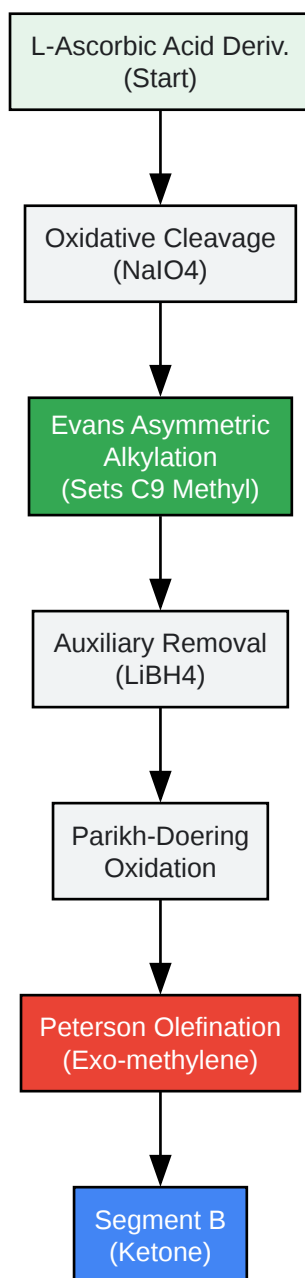
Protocol 2: Synthesis of Segment B (C10–C17)

Target: Alkyl Ketone (Compound 3) Challenge: Installing the exo-methylene group on a sterically hindered ketone.

Mechanistic Insight: Peterson Olefination

Standard methylenation techniques (Wittig, Tebbe, Petasis) often fail on the ethyl ketone intermediate due to the low electrophilicity of the carbonyl carbon and steric bulk. The Peterson Olefination (silicon-based elimination) provides the necessary driving force to install the exo-methylene group efficiently.

Experimental Workflow



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Figure 3: Synthesis of Segment B utilizing Evans auxiliary and Peterson olefination.

Detailed Protocol

Step 1: Evans Asymmetric Alkylation

- **Acylation:** React the acid intermediate (derived from ascorbic acid cleavage) with pivaloyl chloride and Et

N to form a mixed anhydride.

- Auxiliary Attachment: Add lithiated (R)-4-benzyl-2-oxazolidinone.
- Methylation: Treat the resulting imide with NaHMDS (or LHMDS) at -78 °C, followed by MeI.
- Outcome: This establishes the C9 stereocenter with high diastereoselectivity (>20:1 dr).

Step 2: Peterson Olefination^[2]

- Reagent Prep: Generate the silyl-stabilized carbanion using (TMS)CH

Li or (TMS)CH

MgCl.

- Addition: Add the ethyl ketone substrate at -78 °C in THF.
- Elimination: Treat the intermediate

-hydroxysilane with KH or NaH (basic conditions) or acid (acidic conditions) to induce elimination.
 - Note: Basic elimination (KH) is preferred here to prevent isomerization of other sensitive groups.
- Purification: Silica gel chromatography yields the exo-methylene ketone.

Comparative Data & Yields

Reaction Step	Method/Reagent	Typical Yield	Critical Note
C4 Stereocenter	Sharpless Epoxidation	98% (95% ee)	Use (-)-DET for correct isomer.
Trisubstituted Olefin	Direct Methylation	<40%	Avoid. Poor conversion.
Trisubstituted Olefin	PhSH / Cuprate	87%	Preferred. High stereoretention.
C9 Stereocenter	Evans Alkylation	85%	High diastereoselectivity.[2]
Exo-methylene	Wittig / Petasis	0-10%	Failed. Low reactivity.
Exo-methylene	Peterson Olefination	Moderate-Good	Required for steric bulk.

References

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